

Application Notes and Protocols for Arlcel A in Topical Drug Delivery Systems

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Arlcel A

Cat. No.: B1262539

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Introduction to Arlcel A (Arlcel 165)

Arlcel A, commercially known as Arlcel 165, is a versatile and widely used non-ionic oil-in-water (O/W) emulsifier in the pharmaceutical and cosmetic industries.[1][2][3][4] It is a synergistic blend of glyceryl stearate and polyethylene glycol (PEG)-100 stearate.[1] This composition allows Arlcel 165 to effectively stabilize emulsions, ensuring a homogenous distribution of the active pharmaceutical ingredient (API) within a topical formulation. Its primary function is to create stable creams and lotions by preventing the separation of oil and water phases. Arlcel 165 is known for its acid stability, tolerance to salts, and its ability to form elegant, smooth emulsions with a pleasant skin feel. It is typically used in concentrations ranging from 1% to 15%.

Data Presentation: Formulation Examples

The following tables provide examples of topical formulations utilizing Arlcel 165. These serve as a starting point for developing novel drug delivery systems.

Table 1: Basic O/W Cream Formulation with Arlcel 165

Phase	Ingredient	Function	Concentration (% w/w)
Oil Phase	Mineral Oil	Emollient, Oil Phase	10.0 - 20.0
Cetyl Alcohol	Thickener, Stabilizer	2.0 - 5.0	
Stearic Acid	Thickener, Emulsifier	1.0 - 3.0	
Arlacel 165	Primary Emulsifier	2.0 - 5.0	
Aqueous Phase	Purified Water	Solvent, Continuous Phase	q.s. to 100
Glycerin	Humectant	3.0 - 7.0	
Preservative (e.g., Phenoxyethanol)	Antimicrobial	0.5 - 1.0	
Active Phase	Active Pharmaceutical Ingredient (API)	Therapeutic Agent	As required

Table 2: Example Formulation of a Topical Skin Care Cream

Phase	Ingredient	INCI Name	Concentration (% w/w)
A	Arlacel 165	Glyceryl Stearate (and) PEG-100 Stearate	3.00
Argan Oil	Argania Spinosa Kernel Oil	1.00	
Vitamin E	Tocopheryl Acetate	1.00	
B	Zemea	Propanediol	5.00
Glycerin	Glycerin	3.00	
C	Water	Aqua	
D	Active Ingredient	-	As required
E	Preservative	-	As required
F	Fragrance	Parfum	As required

Experimental Protocols

Protocol 1: Preparation of a Model O/W Cream with Arlacel 165

This protocol details the steps for preparing a stable and homogenous oil-in-water cream using Arlacel 165 as the primary emulsifier.

Materials:

- Arlacel 165 (Glyceryl Stearate and PEG-100 Stearate)
- Oil phase components (e.g., Mineral Oil, Cetyl Alcohol, Stearic Acid)
- Aqueous phase components (e.g., Purified Water, Glycerin)
- Active Pharmaceutical Ingredient (API)

- Preservative (e.g., Phenoxyethanol)
- Two heat-resistant beakers
- Water bath or heating mantle with magnetic stirrer
- Homogenizer (e.g., high-shear mixer)
- Weighing balance
- Spatulas

Procedure:

- Phase Preparation:
 - Oil Phase: Accurately weigh and combine all oil-soluble ingredients, including Arlacel 165, in a heat-resistant beaker.
 - Aqueous Phase: In a separate beaker, accurately weigh and combine all water-soluble ingredients.
- Heating:
 - Heat both the oil phase and the aqueous phase separately to 70-75°C using a water bath or heating mantle. Stir both phases gently until all components are completely melted and dissolved.
- Emulsification:
 - Slowly add the heated aqueous phase to the heated oil phase while stirring continuously.
 - Immediately homogenize the mixture using a high-shear mixer for 5-10 minutes. The speed and time of homogenization may need to be optimized depending on the batch size and desired droplet size.
- Cooling:

- Allow the emulsion to cool down gradually while stirring gently with a paddle stirrer.
- Addition of Active and Preservative:
 - When the temperature of the emulsion reaches approximately 40°C, add the active pharmaceutical ingredient and the preservative.
 - Continue stirring until the cream is uniform and has cooled to room temperature.
- Final Product:
 - The resulting product should be a smooth, homogenous cream.

Protocol 2: Characterization of the Arlancel 165-based Cream

This protocol outlines key characterization tests to evaluate the physical properties and stability of the prepared topical cream.

1. Macroscopic Evaluation:

- Procedure: Visually inspect the cream for its appearance, color, homogeneity, and phase separation.
- Acceptance Criteria: A smooth, uniform cream with no visible signs of phase separation or grittiness.

2. pH Measurement:

- Procedure: Disperse 1 gram of the cream in 10 mL of deionized water and measure the pH using a calibrated pH meter.
- Acceptance Criteria: The pH should be within the acceptable range for topical application (typically 4.5-6.5).

3. Viscosity Measurement:

- Procedure: Measure the viscosity of the cream using a viscometer (e.g., Brookfield viscometer) with an appropriate spindle at a controlled temperature (e.g., 25°C). Take readings at different rotational speeds to assess the rheological behavior.
- Data Presentation: Report the viscosity in centipoise (cP) or Pascal-seconds (Pa·s) at specified spindle speeds.

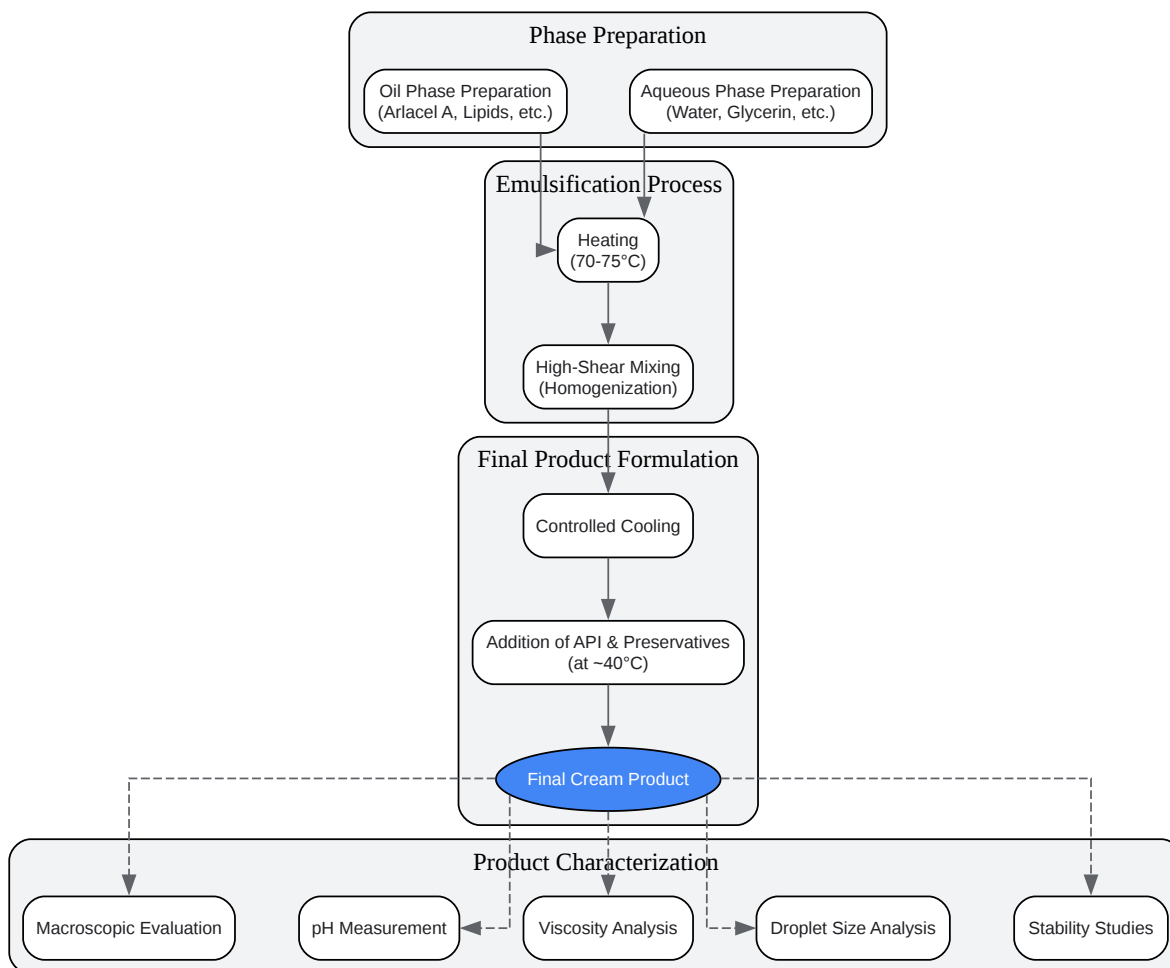
4. Droplet Size Analysis:

- Procedure: Determine the globule size distribution of the emulsion using a laser diffraction particle size analyzer or by microscopic observation after appropriate dilution.
- Data Presentation: Report the mean droplet size and the polydispersity index (PDI).

5. Stability Studies:

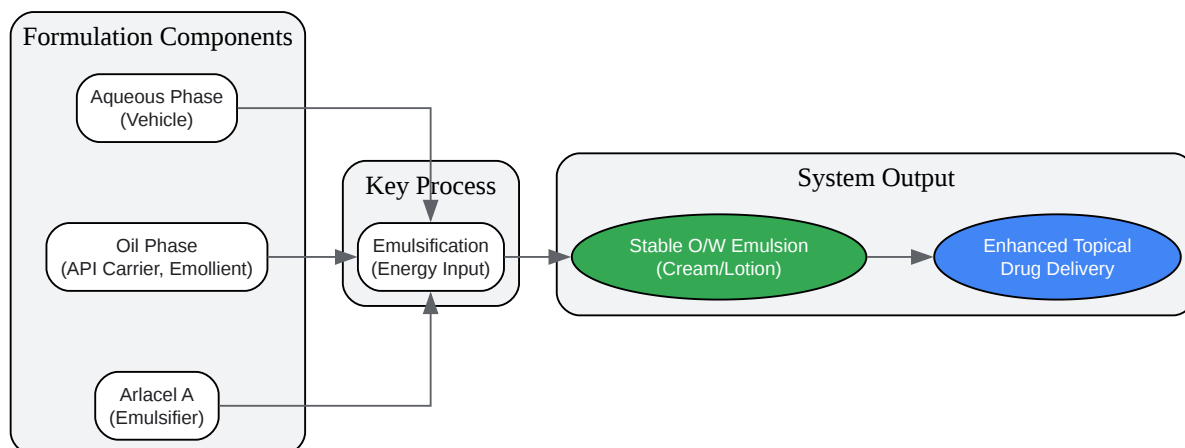
- Procedure:
 - Accelerated Stability: Store the cream samples at elevated temperatures (e.g., 40°C ± 2°C / 75% RH ± 5% RH) for a period of 3-6 months.
 - Freeze-Thaw Cycling: Subject the samples to alternating cycles of freezing (e.g., -10°C for 24 hours) and thawing at room temperature for at least three cycles.
 - Evaluate the samples for any changes in physical appearance, pH, viscosity, and droplet size at specified time points.
- Acceptance Criteria: The formulation should remain physically and chemically stable throughout the study period.

Mandatory Visualizations



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Caption: Experimental workflow for the preparation and characterization of a topical cream using **Arlacel A**.



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Caption: Logical relationship of components and processes in **Arlacial A**-based topical drug delivery systems.

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